

In-Depth Technical Guide: 10-Hydroxydihydroperaksine (CAS: 451478-47-0)

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Compound of Interest

Compound Name: 10-Hydroxydihydroperaksine

Cat. No.: B15591247

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Abstract

This technical guide provides a comprehensive overview of the current knowledge on **10-Hydroxydihydroperaksine**, a natural alkaloid with the CAS number 451478-47-0. This document consolidates available data on its chemical and physical properties, natural sources, and analytical data. However, it is important to note that publicly accessible scientific literature is limited regarding the specific biological activities, mechanisms of action, and detailed experimental protocols for this compound. While its origin from a medicinally significant plant genus, *Rauvolfia*, suggests potential bioactivity, dedicated studies are required to elucidate its pharmacological profile.

Chemical and Physical Properties

10-Hydroxydihydroperaksine is a monoterpenoid indole alkaloid.^[1] Its fundamental properties are summarized in the table below, compiled from various chemical supplier databases.

Property	Value	Reference
CAS Number	451478-47-0	[2][3][4][5][6]
Molecular Formula	C ₁₉ H ₂₄ N ₂ O ₃	[2][4][5]
Molecular Weight	328.41 g/mol	[2][4][5]
Appearance	Powder	[2][3]
Purity	>98% (as reported by suppliers)	[2]
IUPAC Name	(6S,8S,9R,10R,11aS)-9,11-bis(hydroxymethyl)-8-methyl-5,6,8,9,10,11,11a,12-octahydro-6,10-methanoindolo[3,2-b]quinolizin-2-ol	[6]
Synonyms	10-Hydroxy-19(S),20(R)-dihydroperaksine	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[5]
Storage	Store in a sealed, cool, and dry condition. Stock solutions can be stored below -20°C for several months.	[2][7]

Natural Source and Isolation

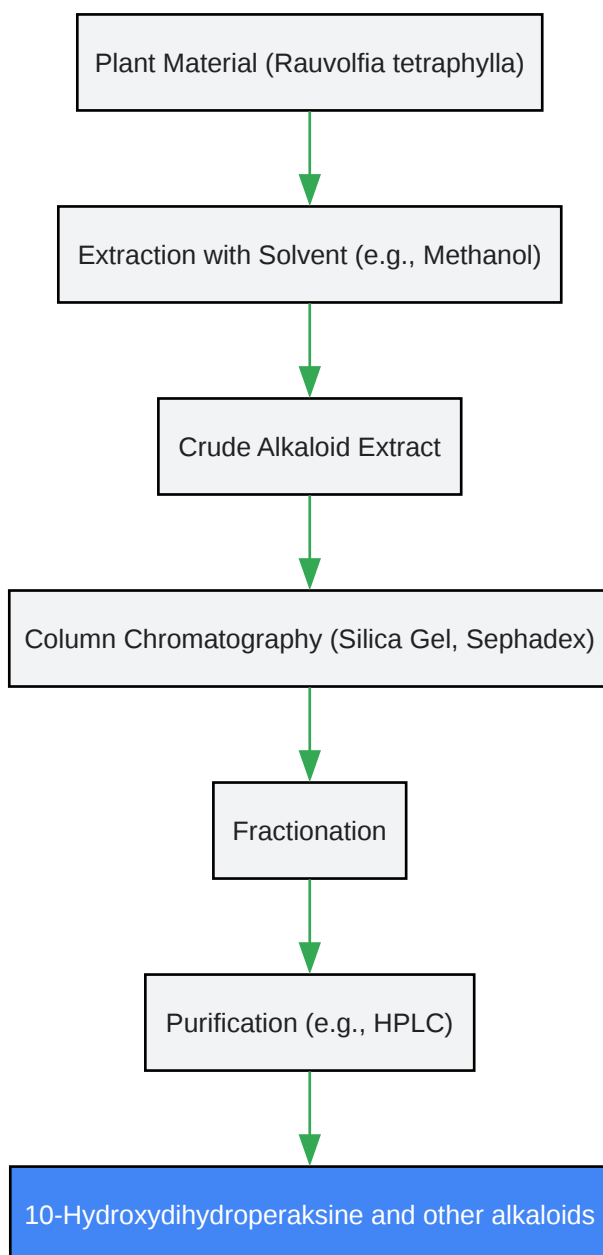
10-Hydroxydihydroperaksine is a naturally occurring compound isolated from plants of the Rauvolfia genus, which belongs to the Apocynaceae family.[1] Specifically, it has been identified in:

- Rauvolfia tetraphylla: This has been a primary source for the isolation and characterization of **10-Hydroxydihydroperaksine**, alongside other known alkaloids.[1]

- *Rauvolfia serpentina*: The compound has also been reported to be isolated from hairy root cultures of this species.

The general workflow for the isolation of alkaloids from *Rauvolfia* species is depicted in the diagram below.

General Isolation Workflow for Rauvolfia Alkaloids



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Caption: General workflow for the isolation of alkaloids.

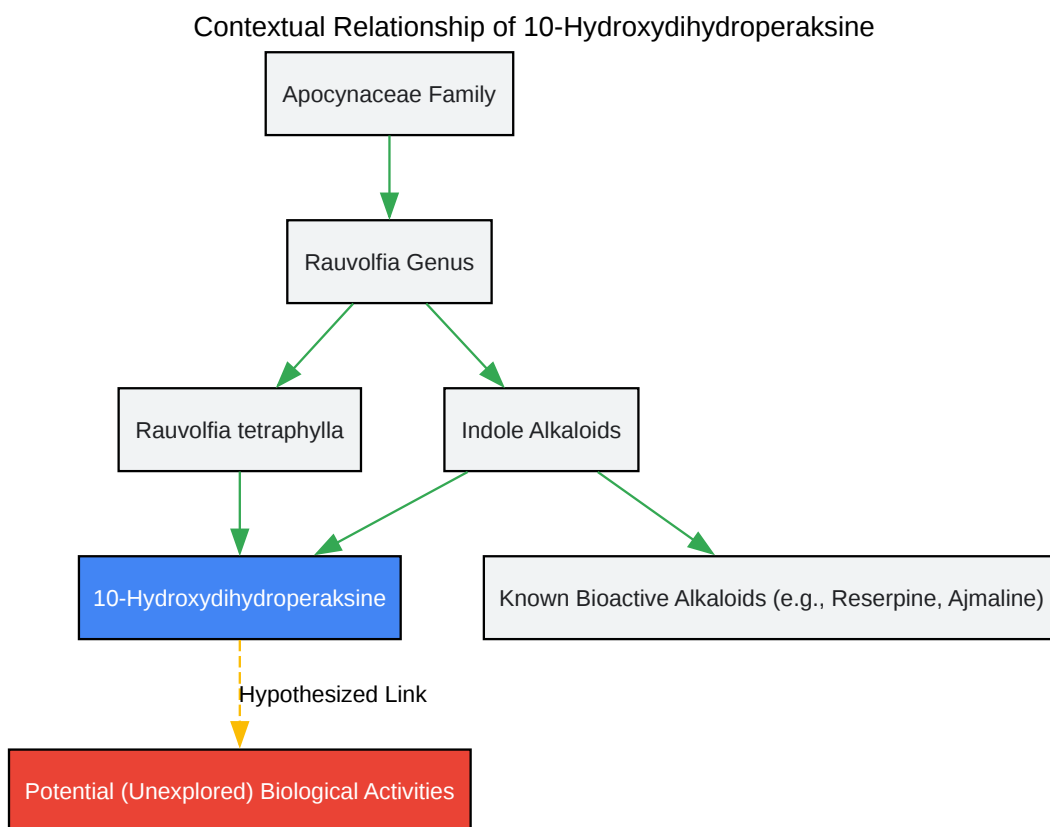
Biological Activity and Experimental Data

A comprehensive search of scientific literature reveals a significant gap in the knowledge regarding the specific biological activities of **10-Hydroxydihydroperaksine**. While the genus *Rauvolfia* is well-known for producing a wide range of bioactive alkaloids with applications in treating hypertension and other conditions, specific data for this compound is not readily available.

In a 2012 study by Gao et al. focusing on the isolation of new indole alkaloids from *Rauvolfia tetraphylla*, the newly discovered compounds were evaluated for their cytotoxic activity against five human cancer cell lines (HL-60, SMMC-7721, A-549, MCF-7, and SW-480). The study reported that the new compounds were inactive, with IC₅₀ values greater than 40 µM. However, it is not explicitly stated whether the known compound, **10-Hydroxydihydroperaksine**, was also subjected to this cytotoxic screening.

At present, there are no detailed experimental protocols, quantitative biological data, or elucidated signaling pathways specifically for **10-Hydroxydihydroperaksine** in the public domain.

The logical relationship of **10-Hydroxydihydroperaksine** to its source and the broader class of compounds is illustrated below.



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Caption: Contextual relationship of **10-Hydroxydihydroperaksine**.

Future Research Directions

Given the lack of biological data, **10-Hydroxydihydroperaksine** represents an unexplored chemical entity from a well-established medicinal plant genus. Future research efforts should be directed towards:

- Systematic screening for biological activities: This should include, but not be limited to, cytotoxic, anti-inflammatory, neurological, and cardiovascular assays.

- Elucidation of the mechanism of action: Should any significant bioactivity be identified, subsequent studies should focus on determining the molecular targets and signaling pathways involved.
- Comparative studies: It would be valuable to compare the activity of **10-Hydroxydihydroperaksine** with other structurally related alkaloids from Rauvolfia to understand structure-activity relationships.

Conclusion

10-Hydroxydihydroperaksine is a structurally characterized indole alkaloid with a defined chemical profile. However, its pharmacological properties remain largely unknown. This technical guide serves as a summary of the existing information and a call to the scientific community to investigate the potential therapeutic applications of this natural product. The detailed experimental protocols and signaling pathway diagrams requested could not be provided due to the absence of such data in the current body of scientific literature.

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